

A Technical Guide to Boc-aminoxy-PEG4-acid: Properties and Applications in Bioconjugation

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Compound of Interest

Compound Name: *Boc-aminoxy-PEG4-acid*

Cat. No.: *B8104426*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-aminoxy-PEG4-acid is a heterobifunctional linker molecule integral to the fields of bioconjugation, drug delivery, and proteomics. Its unique structure, featuring a tert-butyloxycarbonyl (Boc) protected aminoxy group, a tetraethylene glycol (PEG4) spacer, and a terminal carboxylic acid, offers researchers a versatile tool for covalently linking different molecules with a high degree of control. The hydrophilic PEG4 spacer enhances the aqueous solubility and reduces the immunogenicity of the resulting conjugate, a critical feature for in vivo applications. This guide provides a comprehensive overview of the properties of **Boc-aminoxy-PEG4-acid**, detailed experimental protocols for its use, and logical workflows for its application in advanced bioconjugation strategies.

Core Properties and Data

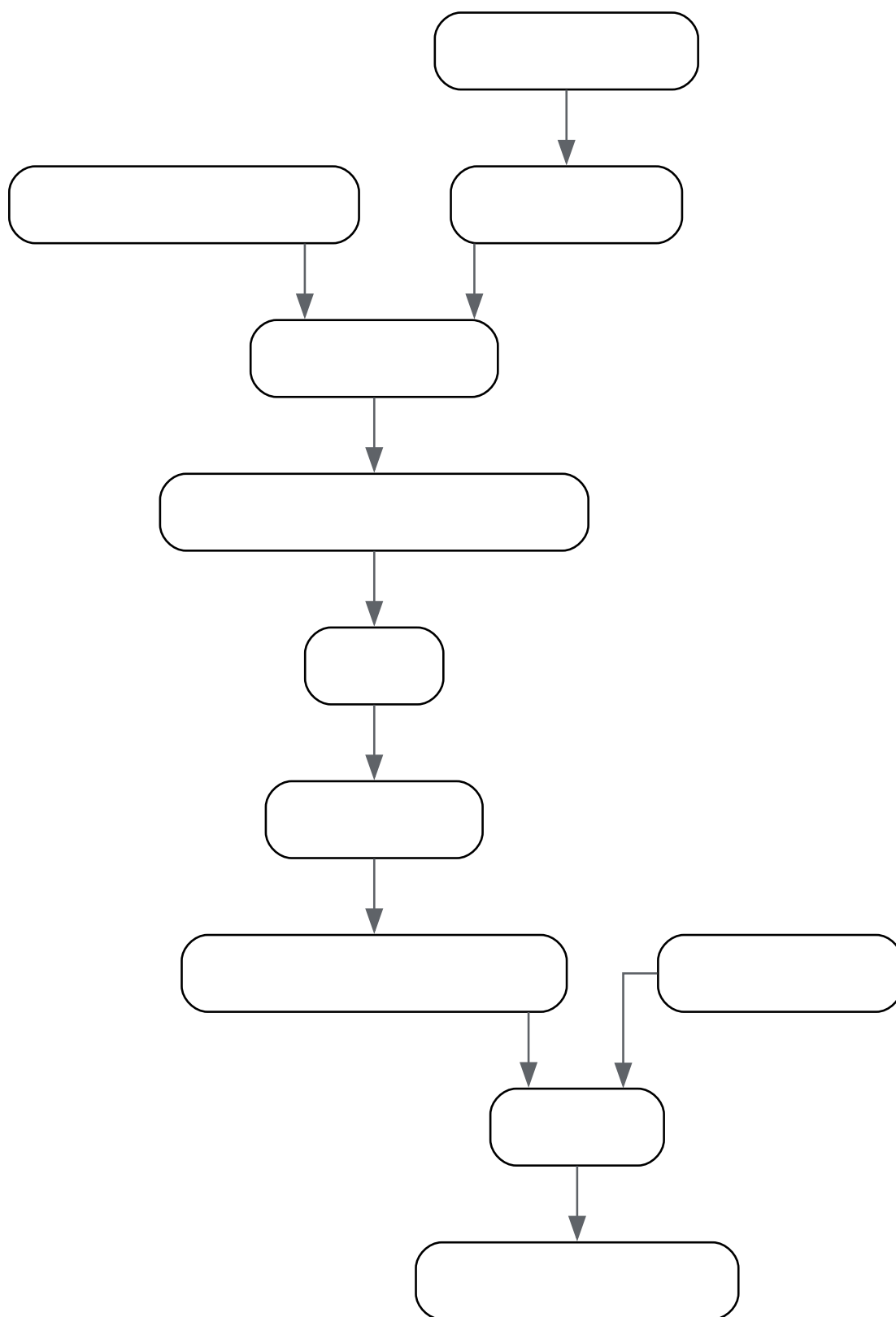
The physical and chemical properties of **Boc-aminoxy-PEG4-acid** are summarized in the table below. This data is essential for designing and executing successful conjugation experiments.

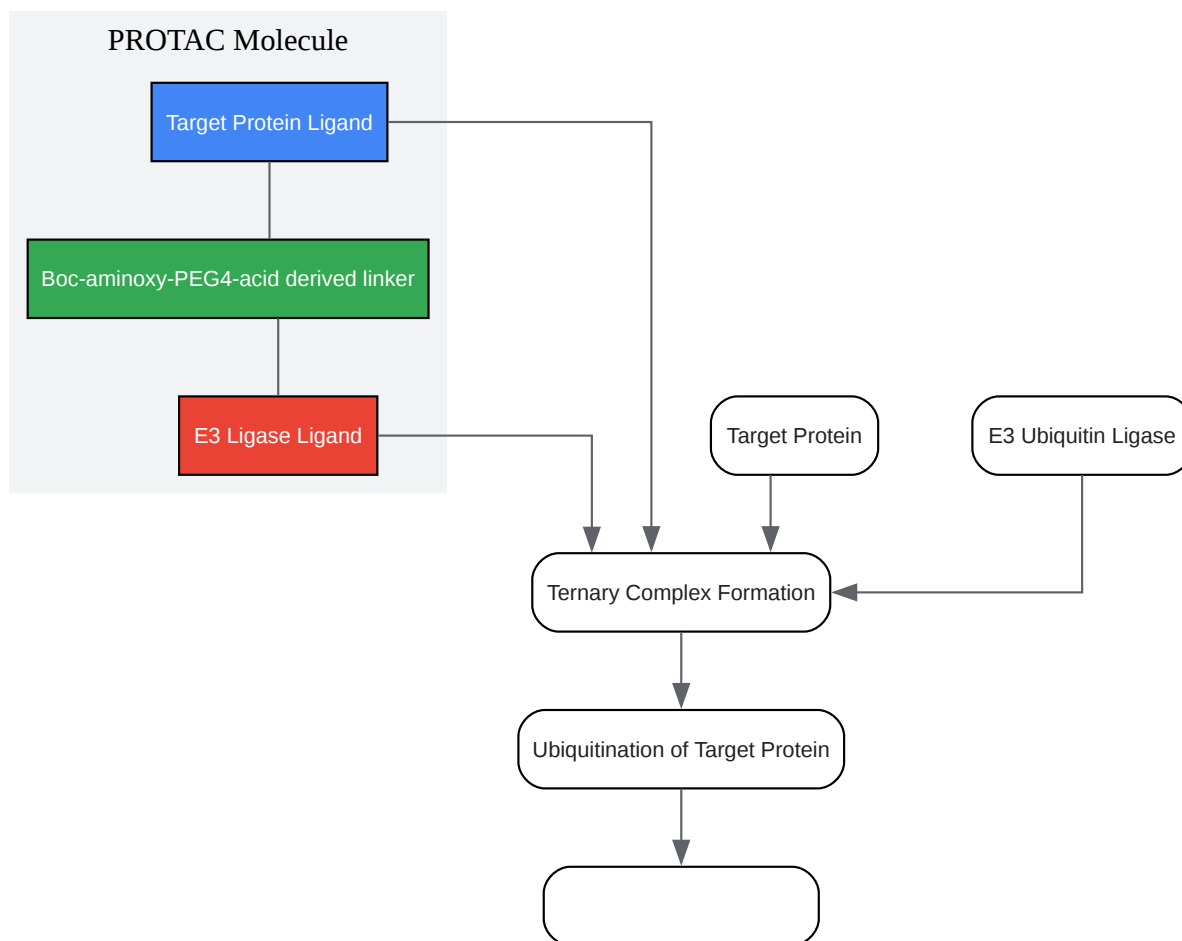
Property	Value	Source(s)
Chemical Formula	C ₁₆ H ₃₁ NO ₉	[1][2]
Molecular Weight	381.42 g/mol	[1][2][3]
Appearance	Viscous oil or waxy solid	[3]
Purity	Typically ≥95% or ≥97%	
Solubility	Soluble in water, DMSO, DMF, DCM	
Storage Conditions	-20°C under an inert atmosphere	[3]

Mechanism of Action: A Two-Step Orthogonal Conjugation Strategy

Boc-aminoxy-PEG4-acid is designed for a sequential, two-step conjugation process, which minimizes the formation of undesirable homodimers. This orthogonal reactivity is a key advantage in the construction of complex biomolecules like antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

The logical workflow for a typical bioconjugation experiment using **Boc-aminoxy-PEG4-acid** is depicted below.





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References

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